

# Safety, handling, and MSDS for 5-(2-Chlorophenyl)pentanoic acid

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## Compound of Interest

Compound Name: 5-(2-Chlorophenyl)pentanoic acid

CAS No.: 100126-82-7

Cat. No.: B599978

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An In-depth Technical Guide to the Safe Handling of **5-(2-Chlorophenyl)pentanoic Acid**

## Preamble: A Note on Scientific Diligence

This document provides a comprehensive guide to the safe handling, storage, and emergency procedures for **5-(2-Chlorophenyl)pentanoic acid**. As a Senior Application Scientist, my primary objective is to synthesize technical data with practical, field-proven insights to ensure the highest standards of laboratory safety. It is critical to note that while this compound is available for research purposes, a comprehensive, peer-reviewed toxicological profile is not extensively documented in public databases. Therefore, this guide has been constructed by applying established principles of chemical safety and by extrapolating data from structurally analogous compounds, including other chlorinated phenylalkanoic acids. This approach ensures a robust and cautious safety protocol. Researchers must treat this compound with the diligence afforded to all novel chemical entities, assuming potential hazards until proven otherwise.

## Section 1: Compound Profile and Hazard

### Identification

**5-(2-Chlorophenyl)pentanoic acid** is a halogenated carboxylic acid. Its structure suggests potential utility as a building block or intermediate in pharmaceutical and materials science research. The presence of a chlorinated aromatic ring and a carboxylic acid moiety dictates its primary chemical reactivity and its likely toxicological profile.

Based on data from similar chemical structures, **5-(2-Chlorophenyl)pentanoic acid** is anticipated to be an irritant.<sup>[1]</sup> The Globally Harmonized System (GHS) classification is inferred to be as follows:

Hazard Class	GHS Hazard Code	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H315	Causes skin irritation	Warning	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)

These classifications are based on the expected properties of chlorinated organic acids and are supported by the safety data sheets of related compounds.<sup>[1]</sup> The primary risks during handling are associated with direct contact (skin, eyes) and inhalation of dust or aerosols.

### Physical and Chemical Properties

Quantitative data for the target molecule is sparse. The table below includes data for the closely related isomer, 5-(3-chlorophenyl)pentanoic acid, to provide researchers with an approximate understanding of its physical characteristics.

Property	Value (for 5-(3-chlorophenyl)pentanoic acid)	Source
Molecular Formula	C11H13ClO2	[2]
Molecular Weight	212.67 g/mol	[2]
Physical Form	Solid	
Melting Point	56-58 °C	[2]
Density	~1.19 g/cm <sup>3</sup> (Predicted)	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	

## Section 2: Proactive Safety and Handling Protocols

A proactive approach to safety is paramount. The following protocols are designed as a self-validating system to minimize exposure and mitigate risk.

### Engineering Controls: The First Line of Defense

The causality behind using specific engineering controls is to contain the chemical at the source, preventing it from entering the general laboratory environment.

- **Chemical Fume Hood:** All weighing and handling of solid **5-(2-Chlorophenyl)pentanoic acid** and any procedures involving its solutions must be performed in a certified chemical fume hood. This is non-negotiable. The rationale is to control and exhaust any fine dust particulates or potential vapors, directly addressing the respiratory irritation hazard (H335).[1][3]
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of any fugitive emissions.[1][4] Accessible safety shower and eye wash stations are mandatory in any area where this chemical is handled.[1][5]

### Personal Protective Equipment (PPE): The Last Barrier

PPE is not a substitute for robust engineering controls but serves as the final barrier between the researcher and the chemical. The choice of PPE is dictated by the identified hazards of skin and eye irritation.[6][7]

Protection Type	Specification	Rationale and Best Practices
Eye Protection	Chemical safety goggles with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.	Standard safety glasses are insufficient. Goggles provide a seal around the eyes, offering superior protection from splashes and airborne dust.[1][6]
Hand Protection	Nitrile or other chemically resistant gloves.	Gloves must be inspected for integrity before each use. Handle with gloves and use a proper removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use.[8]
Skin and Body Protection	A full-length laboratory coat, closed-toed shoes, and long pants.	This prevents incidental skin contact from spills or splashes. For larger quantities, an impervious apron may be warranted.[5][6]
Respiratory Protection	Generally not required if work is conducted within a certified fume hood.	If engineering controls fail or for emergency response, a NIOSH-approved respirator with particulate filters (N95 or P1) should be used.[9]

## Section 3: Storage and Disposal

## Conditions for Safe Storage

The integrity of a chemical is directly related to its storage conditions. Improper storage can lead to degradation, reaction with contaminants, and compromised experimental results.

- Container: Keep the container tightly sealed to prevent moisture ingress and contamination. [\[1\]](#)[\[10\]](#)
- Environment: Store in a cool, dry, and well-ventilated area. [\[1\]](#)[\[6\]](#)
- Incompatibilities: Keep away from direct sunlight, heat, and sources of ignition. [\[1\]](#) Store separately from strong oxidizing agents, strong bases, and amines, with which it may react exothermically. [\[11\]](#)

## Waste Disposal Protocol

Disposal must be conducted in accordance with all federal, state, and local environmental regulations.

- Classification: This material should be treated as hazardous chemical waste.
- Containment: Collect waste material in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Route: The waste must be disposed of through a licensed hazardous waste disposal company. [\[6\]](#)[\[12\]](#) Under no circumstances should this chemical be disposed of down the drain or in general waste. [\[9\]](#)[\[13\]](#)

## Section 4: Emergency Management

Preparedness is key to effective emergency response. All personnel must be familiar with these procedures before beginning work.

### First Aid Measures

The immediate actions taken after an exposure can significantly impact the outcome.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[1][4]
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected skin area thoroughly with soap and large amounts of water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention.[4][6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[1][6] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention from an ophthalmologist.[4]
- Ingestion: Do NOT induce vomiting.[1] Wash out the mouth with water and have the conscious person drink 200-300 ml of water.[4] Call a physician or poison control center immediately.[4]

## Spill Response Protocol

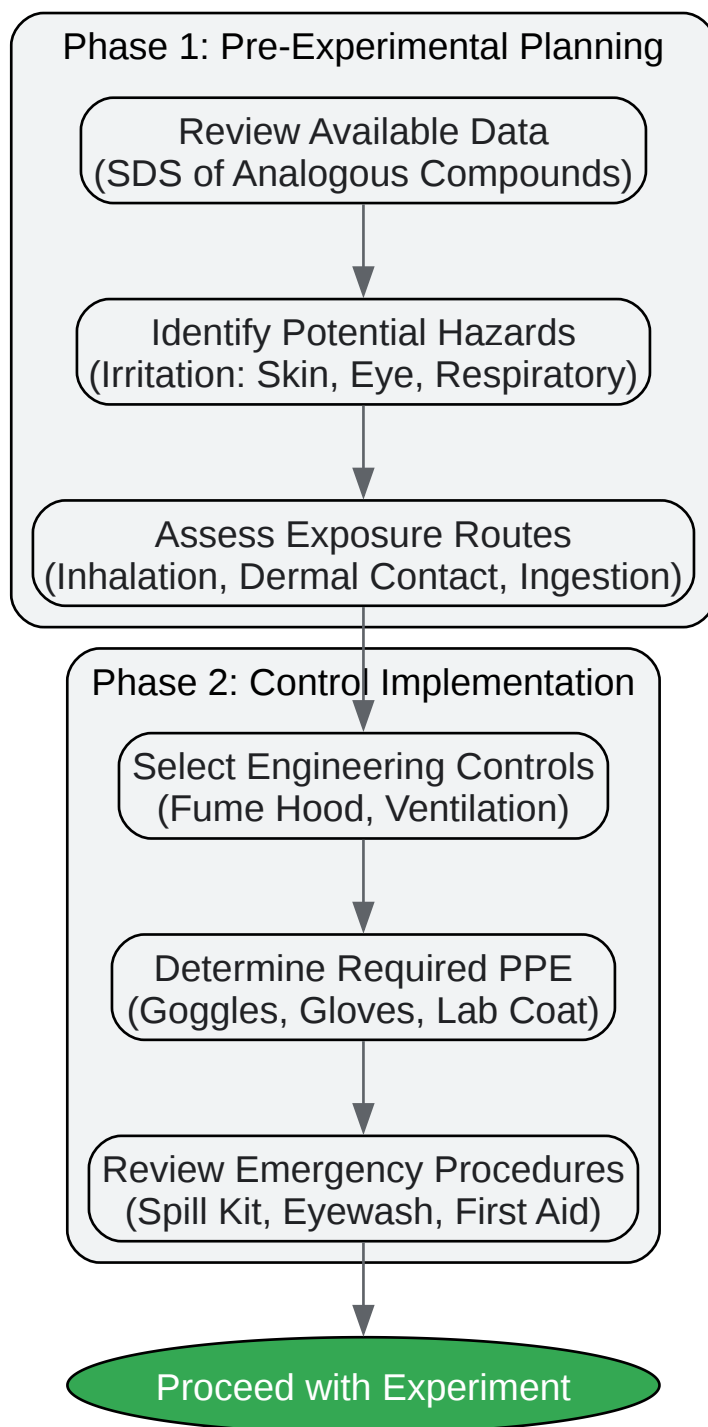
A spill represents a significant, acute exposure risk. The response must be systematic and calm.

- Assess the Situation: Evacuate all non-essential personnel from the immediate area.[1]
- Control Ignition Sources: If the material is in a solvent, turn off all potential ignition sources.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment (Small Spill): For a small spill of solid material, carefully sweep it up using a dustpan and brush or a HEPA-filtered vacuum. Avoid creating dust.[9][14] Place the material into a sealed, labeled container for hazardous waste disposal.
- Containment (Large Spill): For a larger spill, cover with an inert absorbent material like vermiculite, diatomite, or sand.[1][15] Once absorbed, scoop the material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., alcohol), followed by soap and water.[1]

- Disposal: All contaminated materials (absorbent, gloves, etc.) must be disposed of as hazardous waste.

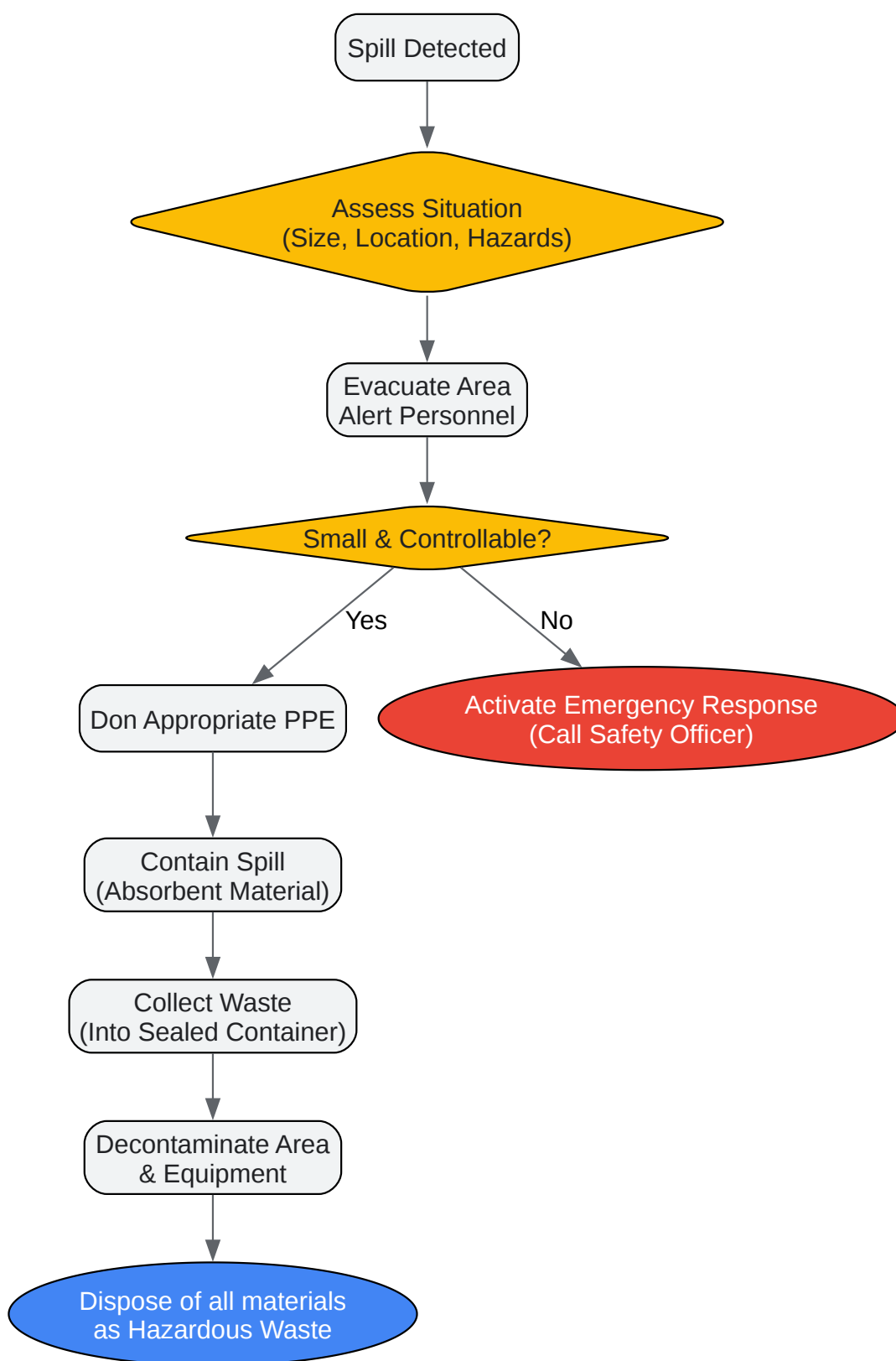
## Section 5: Visualization of Key Workflows

To enhance clarity and ensure procedural adherence, the following workflows are presented in a visual format.



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Caption: Pre-Experiment Risk Assessment Workflow.



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Caption: Chemical Spill Response Workflow.

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